

SR-4995 stability in long-term cell culture experiments

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Compound of Interest

Compound Name: SR-4995

Cat. No.: B1256982

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Technical Support Center: SR-4995

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **SR-4995** in long-term cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is **SR-4995** and what is its mechanism of action?

SR-4995 is a potent and selective small molecule ligand of the α/β -hydrolase domain-containing protein 5 (ABHD5), also known as comparative gene identification-58 (CGI-58). It functions as an activator of adipose triglyceride lipase (ATGL), a key enzyme in lipolysis. **SR-4995** directly binds to ABHD5, causing its dissociation from perilipin-1 (PLIN1) and perilipin-5 (PLIN5), which are proteins that coat lipid droplets and inhibit lipolysis. This dissociation allows ABHD5 to interact with and activate ATGL, leading to the hydrolysis of triglycerides. A key feature of **SR-4995** is that it induces lipolysis independently of the canonical protein kinase A (PKA) signaling pathway.^{[1][2][3][4]}

Q2: What are the physical and chemical properties of **SR-4995**?

The properties of **SR-4995** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₉ H ₂₁ N ₃ O ₂ S
Molecular Weight	355.45 g/mol
Appearance	White to beige powder
Solubility	Soluble in DMSO (2 mg/mL)
Storage	Store at -20°C

Q3: How should I prepare and store **SR-4995** for cell culture experiments?

For cell culture applications, **SR-4995** should be dissolved in sterile dimethyl sulfoxide (DMSO) to create a concentrated stock solution. It is recommended to prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C. When preparing the final working concentration in your cell culture medium, ensure that the final DMSO concentration is not toxic to your cells, typically below 0.5%, with many studies using 0.1% or 0.2%.[\[2\]](#)[\[5\]](#)

Q4: What is the recommended working concentration of **SR-4995**?

The optimal working concentration of **SR-4995** can vary depending on the cell type and the specific experimental goals. Published studies have reported using concentrations ranging from 10 µM to 25 µM.[\[3\]](#)[\[4\]](#) It is highly recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental setup.

Troubleshooting Guide for Long-Term Experiments

Issue 1: Inconsistent or diminishing effects of **SR-4995** over time.

- Potential Cause: Degradation of **SR-4995** in the cell culture medium. While specific data on the long-term stability and half-life of **SR-4995** in aqueous solutions at 37°C is not readily available, many small molecules can degrade under these conditions.[\[2\]](#)[\[6\]](#)
- Troubleshooting Steps:

- Increase Media Change Frequency: For long-term experiments, it is advisable to refresh the cell culture medium containing **SR-4995** more frequently than the standard 2-3 day schedule.^{[1][7]} Depending on the metabolic activity of your cells, a daily or every-other-day media change may be necessary to maintain a consistent concentration of the compound.^{[7][8]}
- Prepare Fresh Working Solutions: Always prepare fresh dilutions of **SR-4995** in your culture medium from a frozen DMSO stock immediately before use. Do not store the compound diluted in media for extended periods.^[5]
- Monitor Cellular Health: Observe the cells daily for any changes in morphology or growth rate, which could indicate compound degradation or accumulation of toxic byproducts.

Issue 2: High levels of cell death or cytotoxicity observed in long-term cultures.

- Potential Cause 1: Toxicity from the compound at the concentration used.
- Troubleshooting Steps:
 - Optimize Concentration: Perform a thorough dose-response and time-course experiment to identify the highest non-toxic concentration of **SR-4995** for your specific cell line.
 - Reduce Exposure Time: If continuous exposure is not required for your experimental design, consider intermittent treatment schedules.
- Potential Cause 2: Solvent toxicity.
- Troubleshooting Steps:
 - Minimize DMSO Concentration: Ensure the final concentration of DMSO in the culture medium is as low as possible, ideally below 0.1%.^[5]
 - Run a Solvent Control: Always include a vehicle control (medium with the same concentration of DMSO used for **SR-4995** treatment) in your experiments to differentiate between compound-specific effects and solvent-induced toxicity.^[5]

Issue 3: Lack of a discernible effect of **SR-4995** on lipolysis.

- Potential Cause 1: The cell line does not express the necessary components of the lipolytic pathway (ABHD5, ATGL).
- Troubleshooting Steps:
 - Confirm Protein Expression: Verify the expression of ABHD5 and ATGL in your cell line using techniques such as western blotting or qPCR. The activity of **SR-4995** is dependent on the presence of ABHD5.[3]
 - Use a Positive Control: If possible, use a cell line known to be responsive to **SR-4995** (e.g., 3T3-L1 adipocytes) as a positive control.[9]
- Potential Cause 2: Improper handling or storage of the compound.
- Troubleshooting Steps:
 - Verify Stock Solution Integrity: Prepare a fresh stock solution of **SR-4995** from the powder.
 - Protect from Light: While not explicitly stated for **SR-4995**, it is good practice to protect stock solutions of small molecules from light to prevent photodegradation.

Experimental Protocols

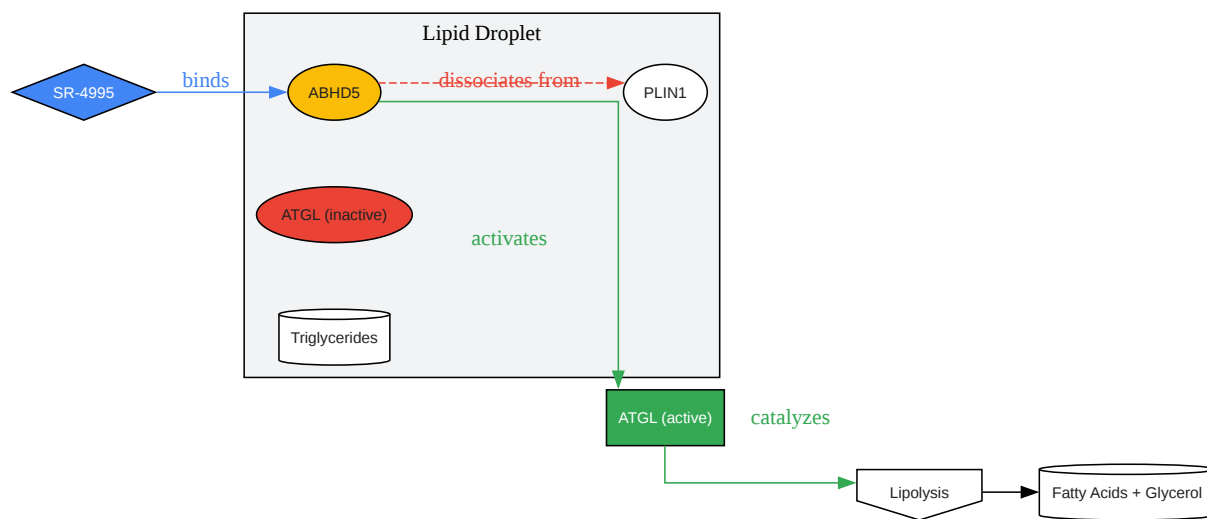
Protocol 1: Induction of Lipolysis in 3T3-L1 Adipocytes (Short-Term Assay)

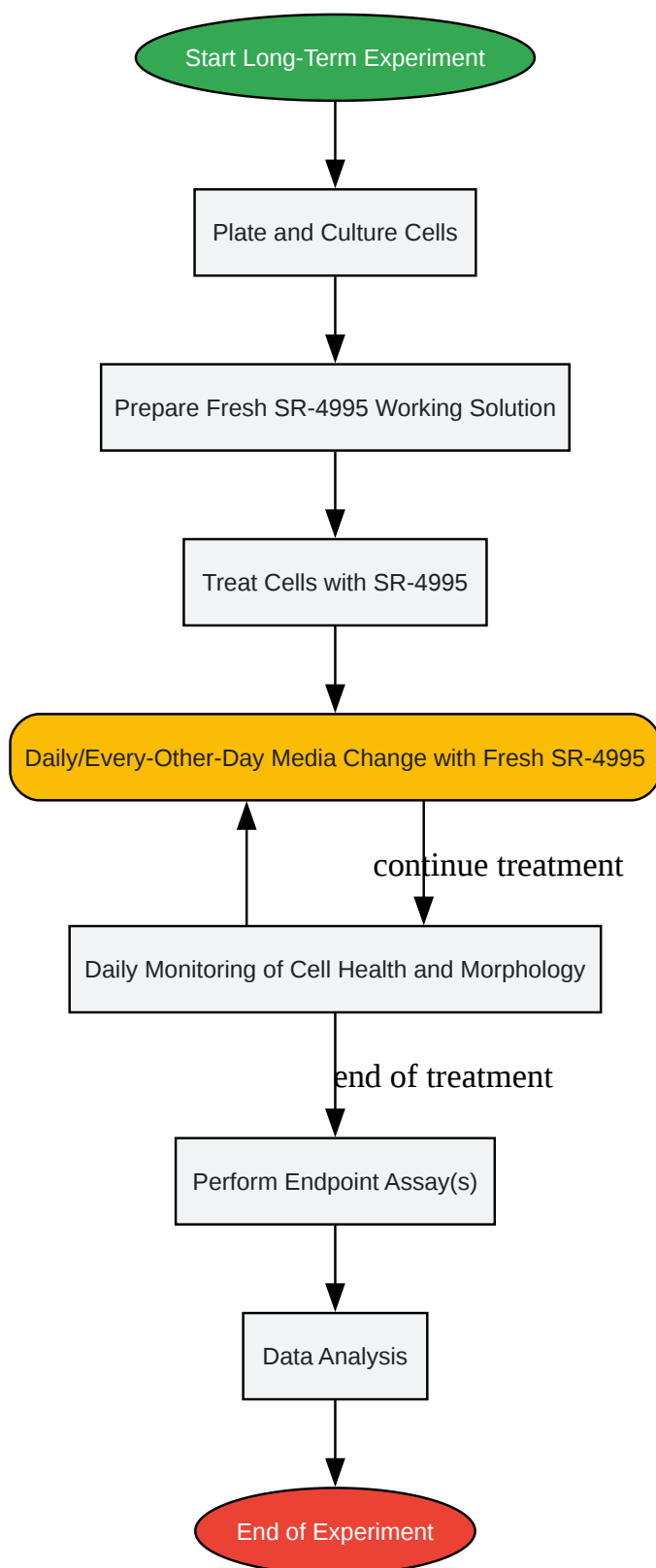
This protocol is adapted from published studies to measure the acute effect of **SR-4995** on lipolysis.[2][4]

- Cell Culture: Differentiate 3T3-L1 preadipocytes to mature adipocytes in a suitable multi-well plate.
- Starvation: Prior to treatment, incubate the differentiated adipocytes in a serum-free medium (e.g., Krebs-Ringer bicarbonate buffer with 1% fatty acid-free BSA) for 2-4 hours.
- Treatment: Prepare fresh working solutions of **SR-4995** in the starvation medium at the desired concentrations (e.g., 10 μ M, 20 μ M). Also, prepare a vehicle control (DMSO) and a positive control (e.g., isoproterenol).

- Incubation: Remove the starvation medium and add the treatment solutions to the cells. Incubate for 1-3 hours at 37°C in a CO₂ incubator.
- Quantification of Lipolysis: After incubation, collect the culture medium to measure the release of non-esterified fatty acids (NEFA) and glycerol using commercially available kits.
- Data Analysis: Normalize the NEFA and glycerol levels to the total protein content of the cells in each well.

Visualizations





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References

- 1. How often should you change your cell culture media? - Ximbio FAQ [ximbio.com]
- 2. researchgate.net [researchgate.net]
- 3. Endogenous and synthetic ABHD5 ligands regulate ABHD5-Perilipin interactions and lipolysis in fat and muscle - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Novel Pharmacological Probes Reveal ABHD5 as a Locus of Lipolysis Control in White and Brown Adipocytes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. benchchem.com [benchchem.com]
- 6. mdpi.com [mdpi.com]
- 7. gmpplastic.com [gmpplastic.com]
- 8. corning.com [corning.com]
- 9. Direct effects of adipocyte lipolysis on AMPK through intracellular long-chain acyl-CoA signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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